

# Physical and chemical properties of Cefuroxime-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cefuroxime-d3

Cat. No.: B3025872

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## An In-depth Technical Guide to Cefuroxime-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cefuroxime-d3**, its mechanism of action, and its application as an internal standard in bioanalytical methods. Detailed experimental protocols and visual diagrams are included to support research and development activities.

## Core Physicochemical Properties

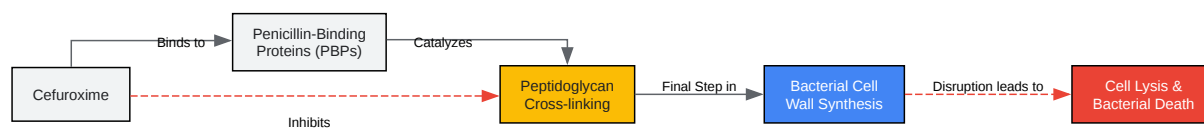
**Cefuroxime-d3** is the deuterium-labeled version of Cefuroxime, a second-generation cephalosporin antibiotic.[1][2] The incorporation of three deuterium atoms on the methoxy group results in a higher molecular weight, making it an ideal internal standard for mass spectrometry-based quantification of Cefuroxime.[1][3] Its primary application is in pharmacokinetic and bioequivalence studies where precise measurement of the parent drug in biological matrices is required.[3]

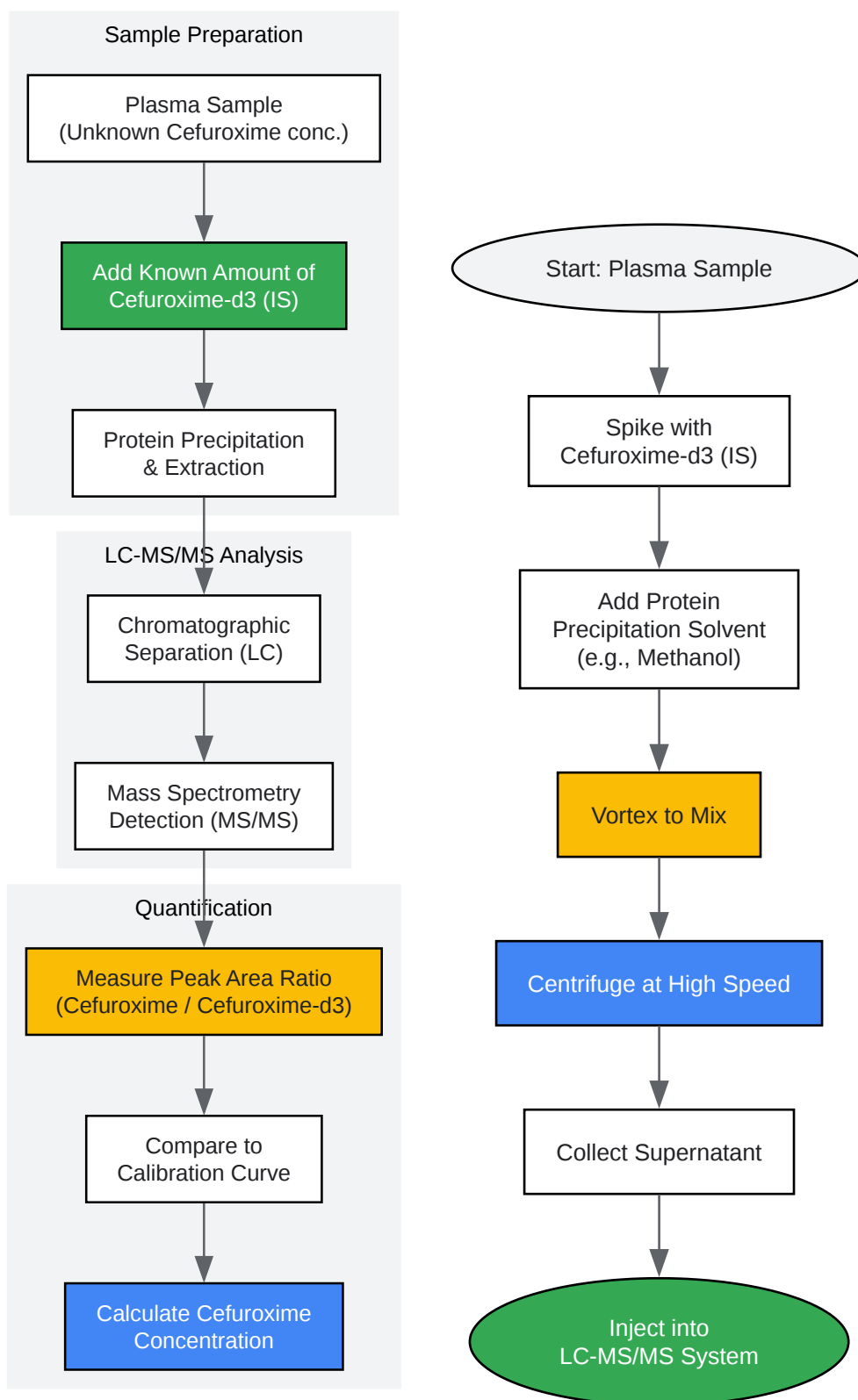
Quantitative data for **Cefuroxime-d3** and its unlabeled counterpart, Cefuroxime, are summarized below for direct comparison.

Property	Cefuroxime-d3	Cefuroxime
Synonyms	(6R,7R)-3- ((Carbamoyloxy)methyl)-7- ((Z)-2-(furan-2-yl)-2-((methoxy- d3)imino)acetamido)-8-oxo-5- thia-1-azabicyclo[4.2.0]oct-2- ene-2-carboxylic acid	(6R,7R)-3- (carbamoyloxymethyl)-7- [[ (2Z)-2-(furan-2-yl)-2- methoxyiminoacetyl]amino]-8- oxo-5-thia-1- azabicyclo[4.2.0]oct-2-ene-2- carboxylic acid
Molecular Formula	C <sub>16</sub> H <sub>13</sub> D <sub>3</sub> N <sub>4</sub> O <sub>8</sub> S[1][3]	C <sub>16</sub> H <sub>16</sub> N <sub>4</sub> O <sub>8</sub> S[4][5]
Molecular Weight	427.4 g/mol [1][4][6][7]	424.39 g/mol [4][5]
CAS Number	1803240-98-3[1][3][4][8]	55268-75-2[4][6][8]
Appearance	Solid[1]	White to Off-White Solid[9]
Solubility	DMSO: slightly soluble, Methanol: slightly soluble (may require heating)[1][3][10]	Water: 145 mg/L at 25°C, DMSO (Slightly), Methanol (Slightly)[9]
Storage Temperature	-20°C[6][8]	-

## Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Cefuroxime, the active parent compound, is a beta-lactam antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[11][12] It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes crucial for the final transpeptidation step in peptidoglycan synthesis.[12][13][14] This inhibition disrupts the integrity of the cell wall, leading to cell lysis and bacterial death.[5][11] Cefuroxime shows broad-spectrum activity against both Gram-positive and Gram-negative bacteria and is notably stable against many bacterial  $\beta$ -lactamases.[3][12][15]





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- To cite this document: BenchChem. [Physical and chemical properties of Cefuroxime-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025872#physical-and-chemical-properties-of-cefuroxime-d3]

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